

Acetohydrazide-D3 CAS number and molecular weight

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Compound of Interest

Compound Name: Acetohydrazide-D3

Cat. No.: B590809

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In-Depth Technical Guide to Acetohydrazide-D3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acetohydrazide-D3**, a deuterated analog of acetohydrazide. This document details its fundamental properties, a representative synthetic protocol, and its primary application as an internal standard in quantitative bioanalysis. The information is intended to support researchers in drug metabolism, pharmacokinetics (DMPK), and other fields where precise quantification of acetohydrazide is critical.

Core Data Presentation

The key quantitative data for **Acetohydrazide-D3** are summarized in the table below for quick reference.

Parameter	Value	Reference(s)
CAS Number	1028333-41-6	[1]
Molecular Formula	C ₂ H ₃ D ₃ N ₂ O	[1]
Molecular Weight	77.10 g/mol	[1]
Synonyms	Acetic-2,2,2-D3 Acid Hydrazide	[1]

Experimental Protocols

Synthesis of Acetohydrazide-D3

The synthesis of **Acetohydrazide-D3** involves the reaction of a deuterated acetic acid derivative with hydrazine hydrate. This method is a modification of the standard synthesis of acetohydrazide.

Objective: To synthesize **Acetohydrazide-D3** via hydrazinolysis of a deuterated ethyl acetate precursor.

Materials:

- Ethyl acetate-d3
- Hydrazine hydrate (99%)
- Absolute Ethanol

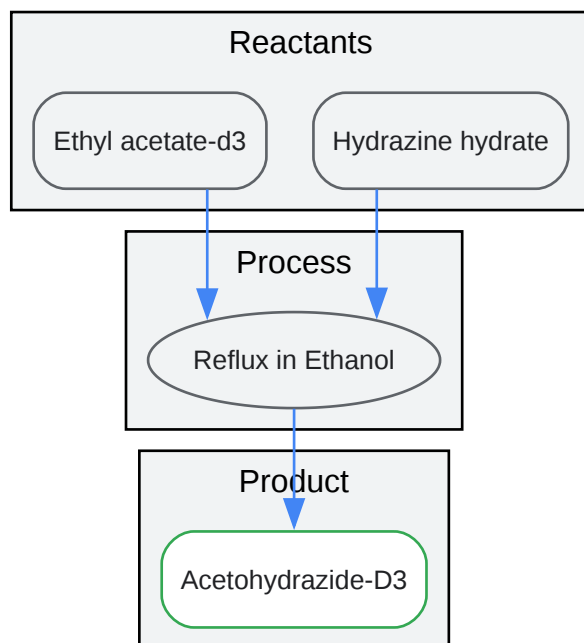
Procedure:

- Dissolve ethyl acetate-d3 (1 equivalent) in absolute ethanol in a round-bottom flask.
- Add hydrazine hydrate (2 equivalents) to the solution.
- Reflux the reaction mixture for 6-12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The precipitated solid, **Acetohydrazide-D3**, is then collected by filtration.
- Wash the collected solid with cold ethanol and dry under vacuum to yield the final product.

This protocol is adapted from general procedures for the synthesis of hydrazides from esters.

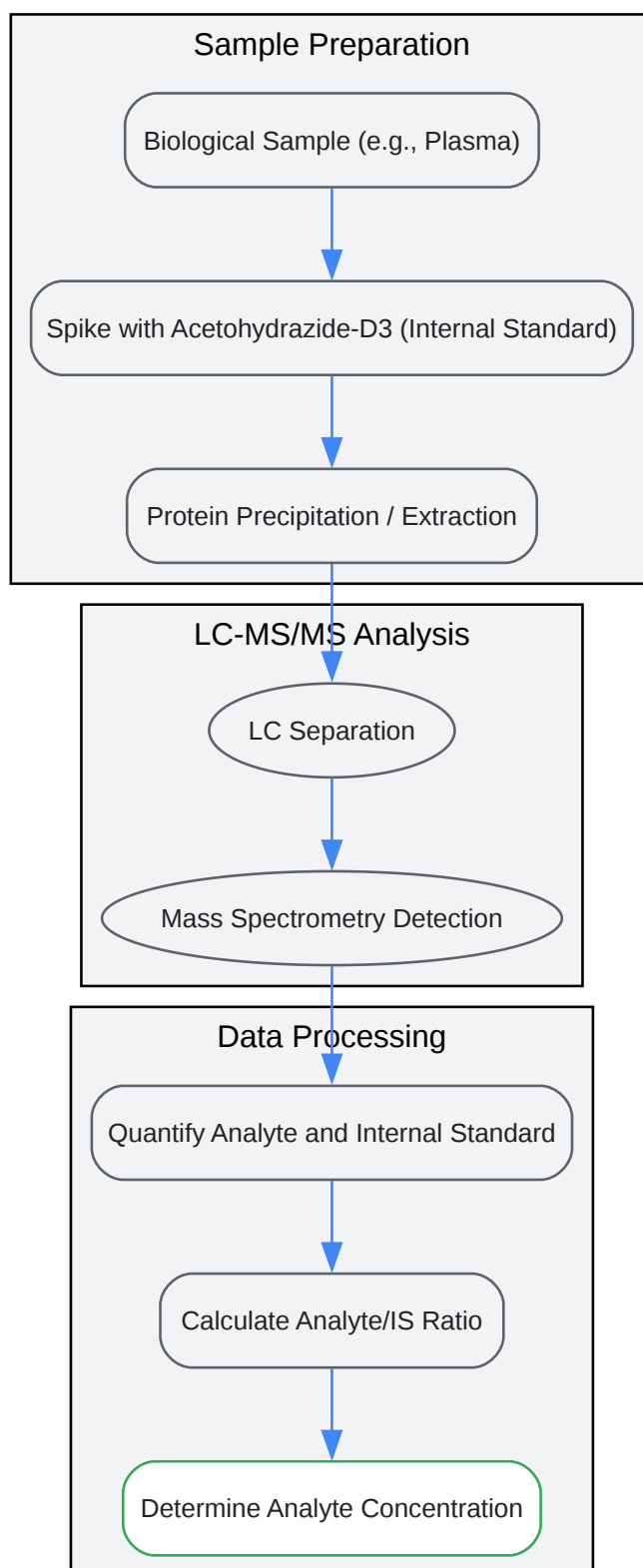
Mandatory Visualization

The following diagrams illustrate the logical relationships and workflows pertinent to the synthesis and application of **Acetohydrazide-D3**.



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Synthesis Pathway for **Acetohydrazide-D3**



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Workflow for Bioanalysis using **Acetohydrazide-D3**

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References

- 1. medchemexpress.com [medchemexpress.com]
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